

Standard Operating Procedure for Quetiapine-d8 Hemifumarate Stock Solution

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Compound of Interest

Compound Name: Quetiapine-d8 Hemifumarate

Cat. No.: B8079558

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Application Note and Protocols for Researchers

This document provides a detailed standard operating procedure (SOP) for the preparation, storage, and handling of **Quetiapine-d8 Hemifumarate** stock solutions. It is intended for researchers, scientists, and drug development professionals who require accurate and reproducible experimental results. **Quetiapine-d8 hemifumarate** is a deuterated form of quetiapine hemifumarate, often used as an internal standard in quantitative analysis.^{[1][2]}

Quantitative Data Summary

For consistent and accurate preparation of **Quetiapine-d8 Hemifumarate** solutions, refer to the following data regarding its physical and chemical properties.

Table 1: Physical and Chemical Properties

Property	Value	Source
Synonym	ICI 204636	[3]
Molecular Formula	C ₂₁ H ₁₇ D ₈ N ₃ O ₂ S • C ₄ H ₄ O ₄	[2]
Molecular Weight	507.6 g/mol	[2]
Supplied As	A solid	
Purity	≥95%	
Storage Temperature	-20°C	
Stability	≥ 4 years	

Table 2: Solubility Data

Solvent	Solubility	Source
DMSO	~10 mg/mL, 50 mM	
Dimethyl Formamide (DMF)	~10 mg/mL	
Methanol	Soluble	
Aqueous Buffers	Sparingly soluble	
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	

Experimental Protocols

Safety Precautions

Quetiapine-d8 Hemifumarate should be handled as a hazardous material. Before beginning any work, review the complete Safety Data Sheet (SDS) provided by the supplier.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and gloves.
- **Handling:** Do not ingest, inhale, or allow contact with eyes, skin, or clothing. Wash hands thoroughly after handling.

- Ventilation: Work in a well-ventilated area, preferably a fume hood, when handling the solid compound and organic solvents.

Protocol for Preparing a 10 mg/mL Stock Solution in DMSO

This protocol describes the preparation of a 10 mg/mL stock solution of **Quetiapine-d8 Hemifumarate** in DMSO.

Materials:

- **Quetiapine-d8 Hemifumarate** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Inert gas (e.g., argon or nitrogen)
- Calibrated analytical balance
- Appropriately sized amber glass vial with a screw cap
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibration: Allow the vial of **Quetiapine-d8 Hemifumarate** solid to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a clean, dry amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of **Quetiapine-d8 Hemifumarate** solid into the vial.
- Solvent Addition: Using a calibrated pipette, add the calculated volume of DMSO to the vial to achieve a final concentration of 10 mg/mL.

- **Inert Gas Purge:** Purge the headspace of the vial with an inert gas, such as argon or nitrogen, to displace air and minimize oxidation.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If necessary, sonicate the vial for a few minutes to aid dissolution. Visually inspect the solution to ensure there are no undissolved particulates.
- **Labeling:** Clearly label the vial with the compound name, concentration, solvent, date of preparation, and your initials.
- **Storage:** Store the stock solution at -20°C for long-term stability.

Protocol for Preparing an Aqueous Working Solution

For experiments requiring an aqueous solution, it is recommended to first dissolve the compound in an organic solvent like DMSO and then dilute it with the aqueous buffer of choice.

Materials:

- 10 mg/mL **Quetiapine-d8 Hemifumarate** stock solution in DMSO
- Aqueous buffer of choice (e.g., PBS, pH 7.2)
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips

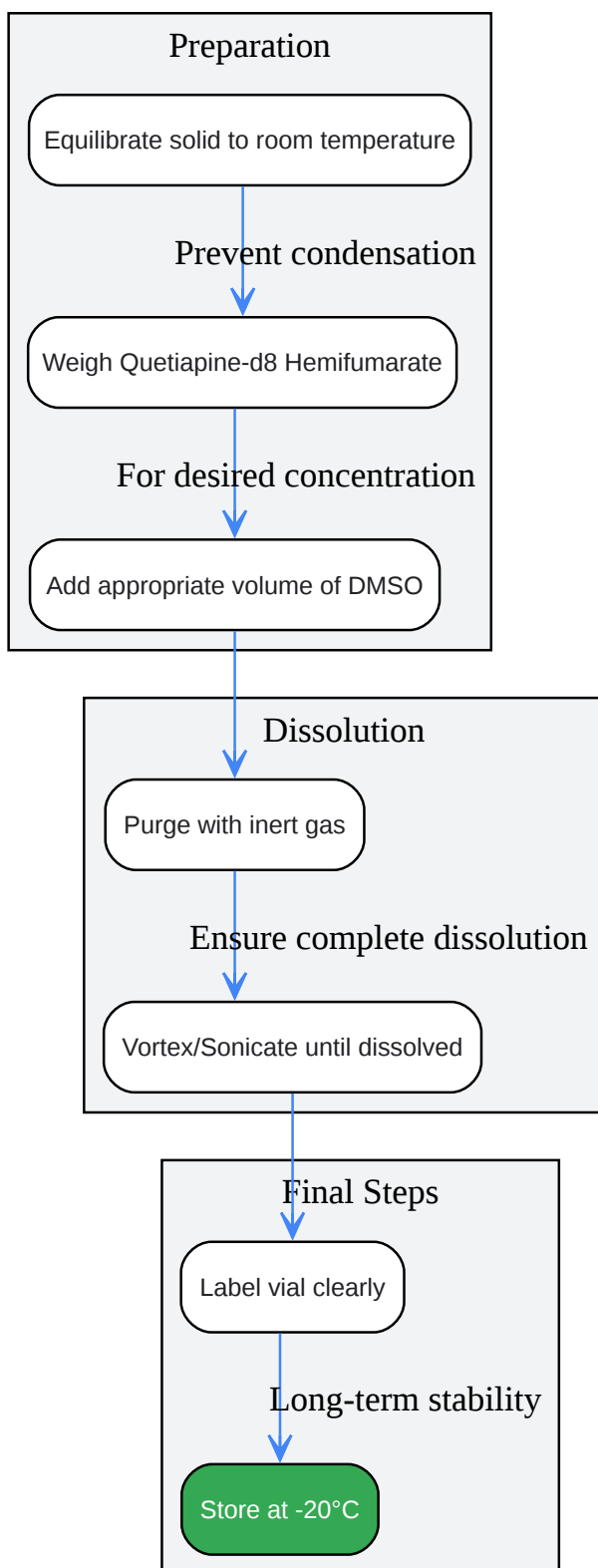
Procedure:

- **Dilution Calculation:** Calculate the volume of the DMSO stock solution needed to achieve the desired final concentration in the aqueous buffer.
- **Dilution:** Add the calculated volume of the DMSO stock solution to the appropriate volume of the aqueous buffer.
- **Mixing:** Gently mix the solution by inverting the tube or by gentle vortexing.

- **Storage and Use:** It is not recommended to store the aqueous solution for more than one day. Prepare fresh aqueous solutions daily for optimal results.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **Quetiapine-d8 Hemifumarate** stock solution.



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Workflow for **Quetiapine-d8 Hemifumarate** stock solution preparation.

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